using 4-Chloro-2-p-tolyl-2H-chromene as a synthetic intermediate

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Compound of Interest

Compound Name:	*4-Chloro-2-p-tolyl-2H-chromene*
CAS No.:	*870105-46-7*
Cat. No.:	*B11860324*

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Application Note: **4-Chloro-2-p-tolyl-2H-chromene** as a Divergent Scaffold

Executive Summary

4-Chloro-2-p-tolyl-2H-chromene represents a specialized subclass of the benzopyran family, functioning as a stable "vinyl chloride" equivalent embedded within a pyran ring. Unlike its oxidized counterpart (chromone) or reduced counterpart (chroman), this intermediate possesses a unique electrophilic handle at the C4 position.

For drug development professionals, this molecule is a high-value intermediate for two primary reasons:

- Isoflavene Access: It serves as the direct precursor to 2,4-diaryl-2H-chromenes (isoflavenes) via Palladium-catalyzed cross-coupling, a scaffold prevalent in Selective Estrogen Receptor Modulators (SERMs).
- Photochromic Materials: It acts as a stable precursor to flavylium salts, which exhibit pH-dependent and light-dependent color switching.

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This guide details the synthesis of this intermediate from 4'-methylflavanone and its subsequent application in Suzuki-Miyaura cross-coupling.

Strategic Analysis: The Vinyl Chloride "Handle"

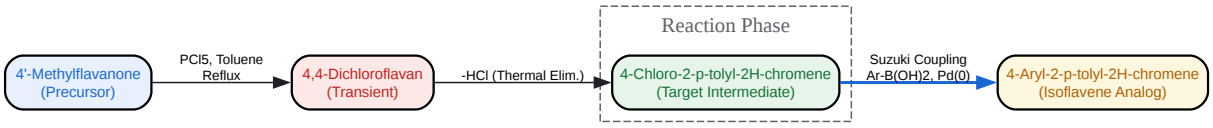
The reactivity of **4-chloro-2-p-tolyl-2H-chromene** is defined by the vinyl chloride moiety. The chlorine atom is attached to an

hybridized carbon that is part of a conjugated system.

- Stability: Unlike acyl chlorides, it is relatively stable to moisture at neutral pH.
- Reactivity: It is inert to standard nucleophilic substitution (

) but highly reactive toward oxidative addition with low-valent transition metals (Pd, Ni), making it an ideal partner for cross-coupling.

Visualizing the Synthetic Workflow



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Figure 1: The synthetic logic flow from flavanone precursor to isoflavene target via the 4-chloro intermediate.

Protocol A: Synthesis of 4-Chloro-2-p-tolyl-2H-chromene

This protocol converts 4'-methylflavanone into the target vinyl chloride using Phosphorus Pentachloride (

).

Mechanism: The carbonyl oxygen is replaced by two chlorine atoms (gem-dichloride formation), followed by the thermal elimination of HCl to establish the double bond.

Reagents & Equipment

- Substrate: 4'-Methylflavanone (10 mmol)
- Reagent: Phosphorus Pentachloride (

) (12 mmol, 1.2 equiv)
- Solvent: Anhydrous Benzene or Toluene (Caution: Benzene is carcinogenic; Toluene is the preferred safer alternative, though it requires higher reflux temps).
- Atmosphere: Dry Nitrogen or Argon.

Step-by-Step Methodology

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a reflux condenser. Attach a drying tube (CaCl2) or connect to an inert gas manifold.
- Dissolution: Add 4'-methylflavanone (2.38 g, 10 mmol) and anhydrous toluene (30 mL) to the flask. Stir until dissolved.
- Chlorination: Add

  (2.50 g, 12 mmol) in small portions to the stirring solution.
  - Expert Insight:

    is moisture-sensitive. Rapid addition minimizes hydrolysis. The solution may turn slightly yellow/green.
- Reflux: Heat the mixture to reflux (110°C for toluene) for 3–5 hours.
  - Monitoring: Monitor by TLC (Hexane/EtOAc 9:1). The starting flavanone (

) should disappear, replaced by a less polar spot (

).

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- Elimination & Workup:
  - Cool the reaction mixture to room temperature.
  - Pour the mixture into crushed ice (100 g) to quench excess phosphoryl chlorides. Stir vigorously for 20 minutes.
  - Extract with Diethyl Ether (

    mL).
  - Wash the combined organic layers with Sat.

    (to remove acidic byproducts) and Brine.
  - Dry over anhydrous

    , filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol or purify via flash column chromatography (100% Hexane

  2% EtOAc/Hexane).
  - Yield Expectation: 75–85%.
  - Appearance: Off-white to pale yellow needles.

Protocol B: Suzuki-Miyaura Coupling (Isoflavene Synthesis)

This protocol utilizes the 4-chloro handle to install a second aryl group, generating 2,4-diaryl-2H-chromenes. These structures are analogs of isoflavones but lack the carbonyl, serving as lipophilic SERMs.

Reagents & Equipment

- Substrate: **4-Chloro-2-p-tolyl-2H-chromene** (1.0 equiv)

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- Coupling Partner: Phenylboronic acid (1.5 equiv)
- Catalyst:

  (5 mol%)
- Base:

  (2M aqueous solution)
- Solvent: DME (Dimethoxyethane) or Toluene/Ethanol (4:1).

Step-by-Step Methodology

- Degassing: In a Schlenk tube, combine the solvent (DME, 10 mL) and 2M

  (2 mL). Degas by bubbling Nitrogen through the biphasic mixture for 15 minutes.
  - Critical Parameter: Oxygen poisons the Pd(0) catalyst. Thorough degassing is non-negotiable.
- Assembly: Add **4-Chloro-2-p-tolyl-2H-chromene** (256 mg, 1.0 mmol) and Phenylboronic acid (183 mg, 1.5 mmol).
- Catalyst Addition: Add

  (58 mg, 0.05 mmol) under a positive stream of Nitrogen. Seal the tube immediately.
- Reaction: Heat the mixture to 85–90°C for 6–12 hours.
  - Visual Check: The reaction usually darkens as Pd black precipitates over time. If it turns black immediately, oxygen was present.
- Workup:
  - Cool to room temperature.[1][2] Dilute with water (20 mL) and EtOAc (20 mL).
  - Separate phases. Extract aqueous phase with EtOAc (

).

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- Wash organics with Brine, dry over

  .

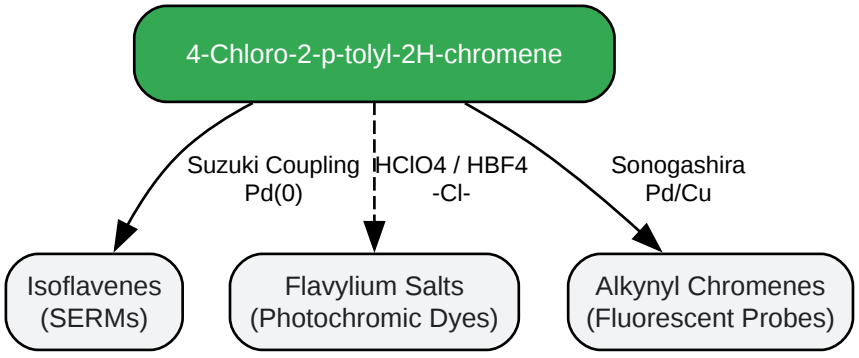
- Purification: Flash chromatography (Hexane/EtOAc).
  - Target: 2-(p-tolyl)-4-phenyl-2H-chromene.

Divergent Applications & Troubleshooting

Data Summary: Reactivity Profile

Reaction Type	Reagent	Product Class	Key Challenge
Pd-Coupling	Aryl Boronic Acid	Isoflavene (2,4-diaryl)	Catalyst poisoning by oxidation.
Sonogashira	Terminal Alkyne	4-Alkynylchromene	Homocoupling of alkyne.
Hydrolysis	Acid/Water	Chromone/Chromanone	Reversion to ketone if pH < 2.
Acidification	/	Flavylium Salt	Requires anhydrous strong acid.

Divergent Pathway Visualization



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Figure 2: The 4-chloro intermediate acts as a divergent hub for medicinal and materials chemistry.

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Troubleshooting Guide

- Low Yield in Synthesis (Protocol A):
  - Cause: Incomplete elimination of the intermediate 4,4-dichloroflavan.
  - Solution: Increase reflux time or switch solvent from Benzene (80°C) to Toluene (110°C). Ensure the reaction is strictly anhydrous; water converts the intermediate back to the flavanone.
- Hydrolysis during Coupling (Protocol B):
  - Observation: Recovery of flavanone/chromone instead of coupled product.
  - Cause: The vinyl chloride is susceptible to hydrolysis at high temperatures in basic aqueous media if the coupling is slow.
  - Solution: Use anhydrous conditions with an organic base (e.g.,

    in Dioxane) or increase catalyst loading to speed up the coupling relative to the hydrolysis background rate.

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